

Safe Disposal of Repaglinide-ethyl-d5: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Repaglinide-ethyl-d5*

Cat. No.: *B1140431*

[Get Quote](#)

For Immediate Release

Researchers and laboratory personnel are advised to follow stringent disposal procedures for **Repaglinide-ethyl-d5**, a deuterated analog of the non-sulfonylurea oral hypoglycemic agent, Repaglinide. Due to its classification for reproductive toxicity, acute oral toxicity, and as a substance harmful to aquatic life with long-lasting effects, proper handling and disposal are paramount to ensure personnel safety and environmental protection.[\[1\]](#) This guide provides essential, step-by-step instructions for the safe disposal of **Repaglinide-ethyl-d5** in a laboratory setting.

Hazard Identification and Safety Precautions

Repaglinide-ethyl-d5 is classified as a hazardous substance. Key hazard statements include:

- H302: Harmful if swallowed.[\[1\]](#)
- H361-H362: Suspected of damaging fertility or the unborn child. May cause harm to breast-fed children.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H412: Harmful to aquatic life with long lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Before handling, it is mandatory to obtain special instructions and read all safety precautions. [\[1\]](#)[\[2\]](#)[\[4\]](#) Personnel must wear appropriate personal protective equipment (PPE), including

protective gloves, clothing, and eye/face protection.[2][4] Handling should occur in a well-ventilated area, and the formation of dust and aerosols should be avoided.[2]

Quantitative Data Summary

The following table summarizes the key identifiers and properties of **Repaglinide-ethyl-d5**.

Property	Value
Chemical Name	4-[2-[(1S)-3-methyl-1-(2-piperidin-1-ylphenyl)butyl]amino]-2-oxoethyl]-2-(1,1,2,2,2-pentadeuterioethoxy)benzoic acid
Synonym	Repaglinide-d5[1]
CAS Number	1217709-85-7[1][5][6]
Molecular Formula	C ₂₇ H ₃₁ D ₅ N ₂ O ₄ [5][6]
Molecular Weight	457.62 g/mol [6]
Storage Temperature	-20°C

Step-by-Step Disposal Protocol

The primary disposal method for **Repaglinide-ethyl-d5** is through an approved hazardous waste disposal facility.[3][4] Adherence to institutional and local regulations for chemical waste is mandatory.

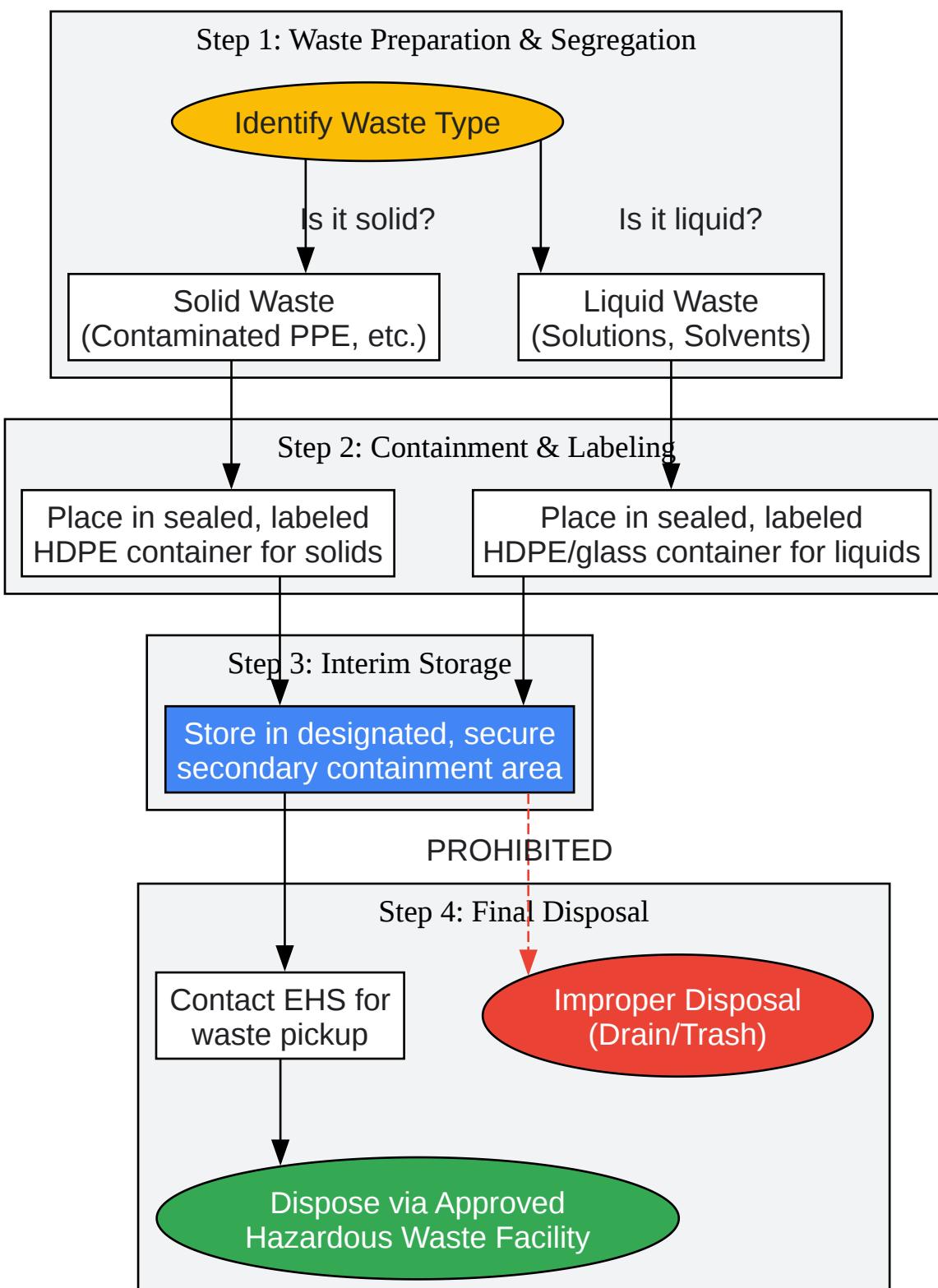
Experimental Protocol: Waste Segregation and Packaging

- Waste Identification:
 - Solid Waste: Includes contaminated PPE (gloves, lab coats), weigh boats, and any lab materials that have come into direct contact with **Repaglinide-ethyl-d5**.
 - Liquid Waste: Includes unused solutions or solvent washes containing **Repaglinide-ethyl-d5**.
- Solid Waste Handling:

- Collect all solid waste in a dedicated, clearly labeled, and sealable hazardous waste container.
- The container should be made of a material compatible with the chemical. A high-density polyethylene (HDPE) container is recommended.
- Label the container with "Hazardous Waste," the full chemical name "**Repaglinide-ethyl-d5**," and the relevant hazard pictograms (Health Hazard, Harmful).
- Liquid Waste Handling:
 - Collect all liquid waste in a dedicated, sealed, and non-reactive waste container (e.g., a glass or HDPE bottle).
 - Do not mix with other incompatible waste streams.
 - The container must be clearly labeled with "Hazardous Waste," the chemical name "**Repaglinide-ethyl-d5**," the solvent system used, and the associated hazard pictograms.
- Storage Pending Disposal:
 - Store the sealed waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.[\[2\]](#)
 - The storage area should be clearly marked as a hazardous waste accumulation point.
 - Maintain a log of the accumulated waste.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
 - Do not attempt to dispose of **Repaglinide-ethyl-d5** down the drain or in regular trash, as it is harmful to aquatic life.[\[1\]](#)[\[2\]](#)

Emergency Procedures

- Spills: In case of a spill, avoid dust formation.[2] Evacuate non-essential personnel. Wearing full PPE, cover the spill with an inert absorbent material. Carefully collect the material into a hazardous waste container and decontaminate the area.
- Exposure:
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[4]
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4]
 - Ingestion: Clean mouth with water and drink plenty of water afterwards.[4]
 - In all cases of exposure, seek immediate medical attention/advice.[4]

[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **Repaglinide-ethyl-d5** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymancell.com [cdn.caymancell.com]
- 2. echemi.com [echemi.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. cdn isotopes.com [cdn isotopes.com]
- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [Safe Disposal of Repaglinide-ethyl-d5: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1140431#repaglinide-ethyl-d5-proper-disposal-procedures\]](https://www.benchchem.com/product/b1140431#repaglinide-ethyl-d5-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com